

Molecular Characteristics & Physicochemical Profile[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *H-Glu-Ser-Leu-Phe-OH*

CAS No.: 286471-35-0

Cat. No.: B1448978

[Get Quote](#)

Understanding the physicochemical properties of ESLF is essential for experimental design, synthesis, and predicting receptor interactions.

Property	Value	Description
Sequence	Glu-Ser-Leu-Phe (E-S-L-F)	N-terminal Glutamic Acid to C-terminal Phenylalanine.[1][2]
Molecular Weight	~494.54 g/mol	Suitable for solid-phase peptide synthesis (SPPS).
Charge (pH 7.4)	Net Negative (-1)	Glu (-1), Ser (0), Leu (0), Phe (0). The N-terminus is +1, C-terminus -1.
Hydrophobicity	Amphipathic	Contains a hydrophilic N-terminus (Glu, Ser) and a hydrophobic C-terminus (Leu, Phe).
Solubility	Moderate	Soluble in water/PBS; may require small amounts of DMSO for high concentrations due to the Leu-Phe tail.
Stability	Protease Sensitive	Susceptible to aminopeptidases and carboxypeptidases in serum; requires modifications (e.g., acetylation, amidation) for in vivo stability.

Signaling Context I: The Fibrinopeptide B (FPB) Pathway

Mechanism: Chemotaxis and Inflammatory Recruitment

The ESLF sequence is a conserved core motif found within Fibrinopeptide B (specifically in primate species like *Macaca fuscata*), which is released from fibrinogen during coagulation. Unlike Fibrinopeptide A, FPB acts as a potent chemoattractant for neutrophils and macrophages, linking coagulation to inflammation.

The Signaling Cascade

The release of the peptide containing the ESLF motif triggers a G Protein-Coupled Receptor (GPCR) cascade in neutrophils, mimicking the action of bacterial peptides (like fMLP) but with distinct receptor specificity.

Pathway Logic:

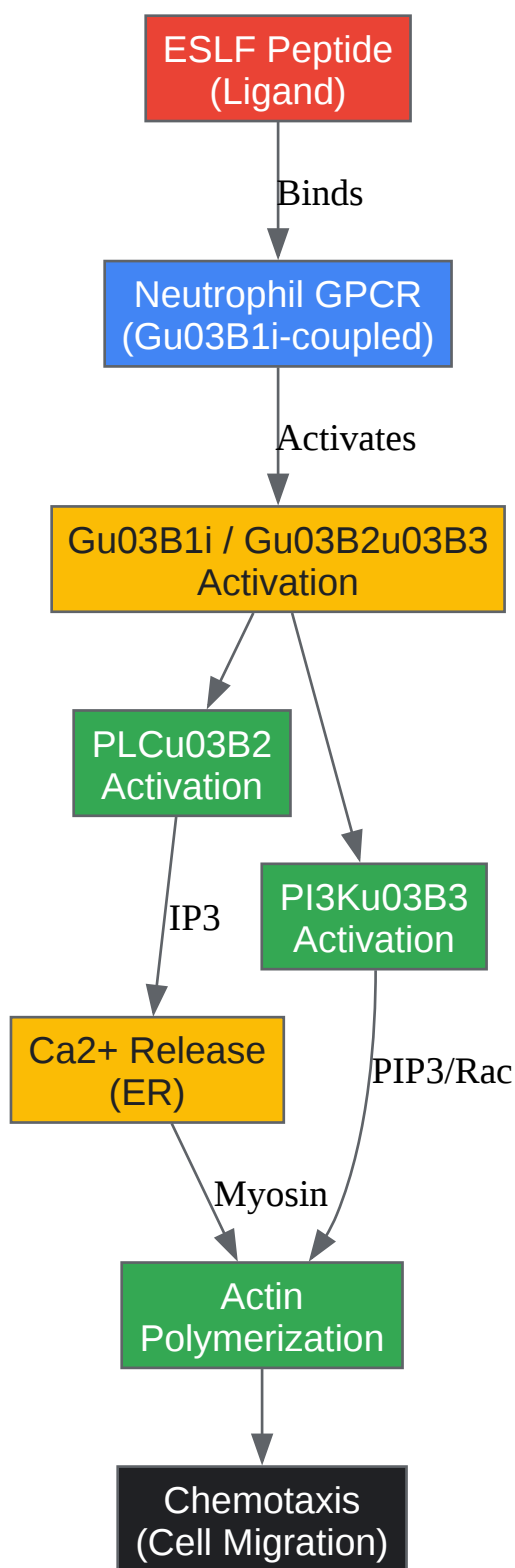
- **Ligand Binding:** The ESLF-containing peptide binds to a specific G protein-coupled receptor on the neutrophil surface.
- **G-Protein Activation:** Exchange of GDP for GTP on the G protein α subunit; release of G protein $\beta\gamma$ subunits.
- **Effector Activation:**
 - **PLC Activation:** Cleaves PIP₂ into IP₃ and DAG.
 - **Calcium Flux:** IP₃ triggers Ca²⁺ release from the ER, activating actin-myosin contraction (cell motility).
 - **PI3K/Akt Pathway:** G protein $\beta\gamma$ recruits PI3K, generating PIP₃, which localizes Rac-GEFs to the leading edge, driving actin polymerization (chemotaxis).

Experimental Workflow: Neutrophil Chemotaxis Assay

To validate the bioactivity of ESLF-containing peptides, a Boyden Chamber (Transwell) assay is the gold standard.

Protocol:

- Isolation: Isolate primary neutrophils from whole blood using a density gradient (e.g., Ficoll-Paque).
- Preparation: Resuspend cells in HBSS + 0.1% BSA (serum-free to avoid background).
- Chamber Setup:
 - Lower Chamber: Add synthetic ESLF peptide (10 nM - 10 M). Include fMLP (100 nM) as a positive control and buffer alone as negative.
 - Upper Chamber: Add neutrophils.
- Incubation: 37°C, 5% CO₂ for 45-60 minutes.
- Quantification: Count cells that migrated to the lower chamber using flow cytometry or automated counting.
- Validation: Pre-treat cells with Pertussis Toxin (PTX) (100 ng/mL) to confirm G_i dependency. If migration is blocked, the pathway is confirmed.



[Click to download full resolution via product page](#)

Figure 1: Signal transduction pathway for ESLF-mediated neutrophil chemotaxis via G

i-coupled receptors.

Signaling Context II: LHR Constitutive Activation

Mechanism: Structural Mimicry and Helix Destabilization[3]

In the context of the Luteinizing Hormone Receptor (LHR), "Glu-Ser-Leu-Phe" refers to a specific set of amino acid substitutions at position Asp578 in Transmembrane Helix VI (TM6). This is a critical case study in structural signaling biology.

- Wild Type: Aspartate (Asp578) maintains the receptor in a "closed" (inactive) state via inter-helical hydrogen bonds.
- The "ESLF" Effect: Substitution of Asp578 with Glu, Ser, Leu, or Phe disrupts these bonds.
 - Glu: Charge is maintained but length changes, causing steric clash.
 - Ser/Leu/Phe: Loss of the negative charge or introduction of bulk (Phe) destabilizes the inactive conformation.

Consequence: The receptor shifts spontaneously to the active state (

) without ligand (LH/hCG), constitutively activating G

s (cAMP) and G

q (IP3). This mechanism is relevant for developing allosteric modulators or inverse agonists.

Experimental Workflow: cAMP Accumulation Assay

To test if a peptide or mutation induces this signaling state:

- Transfection: Transfect HEK293 cells with Wild-Type LHR or Mutant LHR (Asp578 Phe).
- Starvation: Serum-starve cells for 4 hours to reduce basal signaling.
- Stimulation: Treat with/without LH (ligand).
- Lysis & Detection: Lyse cells and measure cAMP using a FRET-based biosensor or ELISA.

- Result Interpretation:
 - WT: Low basal cAMP, high induced cAMP.
 - ESLF Mutant: High basal cAMP (constitutive activity).

Therapeutic Implications & Drug Development

The ESLF motif offers two distinct avenues for drug development:

- Anti-Inflammatory Peptidomimetics:
 - Target: The Fibrinopeptide B receptor on neutrophils.
 - Strategy: Design antagonists based on the ESLF scaffold (e.g., replacing Glu with a D-amino acid or modifying the Phe ring) to block neutrophil recruitment in acute inflammation or thrombosis.
- GPCR Modulators:
 - Target: Class A GPCRs (LHR, FSHR, TSHR).
 - Strategy: Understanding how the "Leu-Phe" bulk at specific transmembrane positions forces receptor activation allows the design of small molecule inverse agonists that stabilize the inactive conformation, treating conditions like Familial Male-Limited Precocious Puberty (FMPP) caused by these mutations.

References

- Nakamura, S., et al. (1985). "Fibrinopeptides A and B of Japanese Monkey (*Macaca fuscata*) and Patas Monkey (*Erythrocebus patas*)."[4] *Journal of Biochemistry*. [Link](#)
 - Source of the specific ESLF sequence in Fibrinopeptide B.
- Shenker, A., et al. (1993). "A constitutively activating mutation of the luteinizing hormone receptor in familial male precocious puberty." *Nature*. [Link](#)
 - Establishes the Asp578 mutations (including Phe/Leu) in LHR signaling.

- Senior, R. M., et al. (1986). "Chemotactic activity of fibrinopeptides." Journal of Clinical Investigation. [Link](#)
 - Validates the chemotactic signaling p
- Dufau, M. L. (1998). "The Luteinizing Hormone Receptor." Annual Review of Physiology. [Link](#)
 - Comprehensive review of LHR signaling and the structural impact of specific amino acid substitutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. patentimages.storage.googleapis.com](https://patentimages.storage.googleapis.com) [patentimages.storage.googleapis.com]
- [2. patentimages.storage.googleapis.com](https://patentimages.storage.googleapis.com) [patentimages.storage.googleapis.com]
- [3. annualreviews.org](https://annualreviews.org) [annualreviews.org]
- [4. researchgate.net](https://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [Molecular Characteristics & Physicochemical Profile[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1448978/docs#molecular-characteristics-physicochemical-profile-1-2\]](https://www.benchchem.com/product/b1448978/docs#molecular-characteristics-physicochemical-profile-1-2)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)